

GSK319347A stability and storage conditions

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Compound of Interest

Compound Name: GSK319347A

Cat. No.: B1672380

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GSK319347A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GSK319347A**, along with troubleshooting guides and frequently asked questions to ensure the integrity of their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK319347A** solid powder?

GSK319347A as a solid powder is relatively stable. For long-term storage, it is recommended to store the powder at -20°C.[1][2][3] Under these conditions, the compound is expected to be stable for up to three years.

Q2: How should I store stock solutions of **GSK319347A**?

Stock solutions of **GSK319347A** are known to be unstable and it is highly recommended to prepare them fresh for each experiment.[1] If temporary storage is necessary, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or at -20°C for up to 1 month.[4]

Q3: Can I subject my **GSK319347A** stock solution to multiple freeze-thaw cycles?

It is strongly advised to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound. Aliquoting the stock solution into single-use vials is the best practice to maintain

its integrity.

Q4: What solvents are recommended for dissolving **GSK319347A**?

GSK319347A is soluble in DMSO.[2] For in vitro experiments, a stock solution can be prepared in DMSO. For in vivo studies, specific formulations using a combination of solvents are required.

Q5: My **GSK319347A** is not dissolving properly. What should I do?

If you encounter solubility issues, gentle heating and/or sonication can be used to aid dissolution.[4] Ensure that the solution is clear before use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected or inconsistent experimental results	Compound degradation due to improper storage.	Prepare fresh stock solutions for each experiment. Ensure the solid compound has been stored correctly at -20°C.
Inaccurate concentration of the stock solution.	Verify the calculations for molarity and dilution. Use a calibrated balance for weighing the compound.	
Precipitation observed in the stock or working solution	Poor solubility in the chosen solvent or solvent mixture.	Use sonication or gentle warming to aid dissolution. For in vivo preparations, ensure the co-solvents are added sequentially and mixed thoroughly at each step. ^[4]
Exceeded solubility limit.	Prepare a new solution at a lower concentration. Refer to the solubility data for the specific solvent.	
Solution was stored improperly or for too long.	Discard the old solution and prepare a fresh one.	

Storage and Stability Data Summary

Solid Form

Storage Temperature	Duration	Stability
-20°C	3 years	Stable ^[1]

Stock Solution

Storage Temperature	Duration	Stability Notes
-80°C	6 months	Recommended for short-term storage; prepare fresh is ideal. [4]
-20°C	1 month	Less ideal than -80°C; prepare fresh is strongly recommended. [4]

Experimental Protocols

Protocol 1: Preparation of **GSK319347A** Stock Solution (for in vitro use)

- Weighing: Accurately weigh the desired amount of **GSK319347A** powder.
- Dissolving: Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve the desired stock concentration (e.g., 10 mM).
- Aiding Dissolution: If necessary, use an ultrasonic bath or gentle warming to ensure the compound is fully dissolved.
- Storage: For immediate use, proceed with dilutions. If short-term storage is required, aliquot into single-use tubes and store at -80°C.

Protocol 2: Preparation of **GSK319347A** Formulation for in vivo Administration (Suspension)

This protocol yields a suspended solution. It is recommended to prepare this formulation fresh on the day of use.[\[4\]](#)

- Prepare a stock solution of **GSK319347A** in DMSO (e.g., 22.5 mg/mL).
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until uniform.

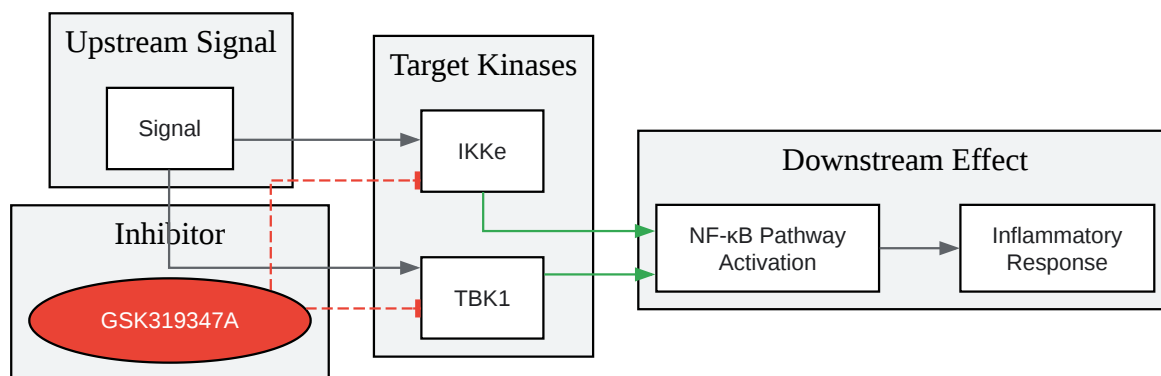
- Add 45% of the final volume of saline and mix well.
- If precipitation occurs, sonicate the suspension to ensure homogeneity before administration.

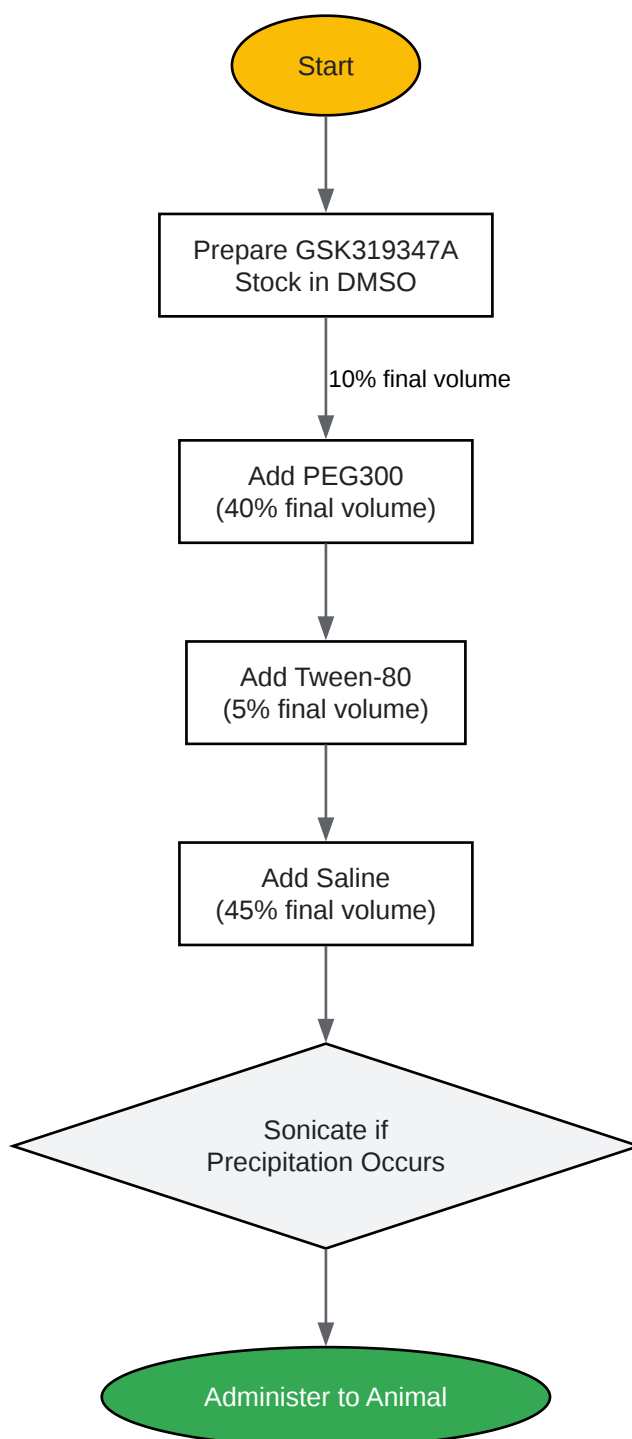
Protocol 3: Preparation of **GSK319347A** Formulation for in vivo Administration (Clear Solution)

This protocol yields a clear solution. It is recommended to prepare this formulation fresh on the day of use.^[4]

- Prepare a stock solution of **GSK319347A** in DMSO (e.g., 22.5 mg/mL).
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 90% of the final volume of Corn Oil and mix thoroughly until a clear solution is obtained.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. Degradation of Activated Protein Kinases by Ubiquitination - PMC [pmc.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
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